

An In-depth Technical Guide to 1-Dodecanethiol (CAS No. 112-55-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Docosanethiol

Cat. No.: B1347568

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Disclaimer: The following information pertains to 1-Dodecanethiol (CAS No. 112-55-0), as extensive searches for "**1-Docosanethiol**" did not yield a corresponding CAS number or safety data. It is presumed that "**1-Docosanethiol**" was a typographical error.

This guide provides comprehensive safety and technical information for researchers, scientists, and drug development professionals working with 1-Dodecanethiol.

Chemical Identification and Physical Properties

1-Dodecanethiol, also known as n-dodecyl mercaptan or lauryl mercaptan, is a colorless to pale-yellow liquid with a characteristic mild, skunk-like odor.^{[1][2]} It is immiscible with water but miscible with various organic solvents.^[3]

Property	Value	Source
CAS Number	112-55-0	[1] [4] [5] [6]
EC Number	203-984-1	[1] [4]
Molecular Formula	C12H26S	[6] [7]
Molecular Weight	202.40 g/mol	[4] [7]
Boiling Point	266-283 °C	[4]
Melting Point	-7 to -9 °C	[8]
Density	0.845 g/mL at 25 °C	[4]
Vapor Density	7 (vs air)	[4]
Flash Point	128 °C (closed cup)	[4]
Auto-ignition Temperature	230 °C	[9]

Hazard Identification and Classification

1-Dodecanethiol is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B/1C	H314: Causes severe skin burns and eye damage.[7][9][10]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[10]
Skin Sensitization	1/1A	H317: May cause an allergic skin reaction.[4][5][9][10]
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs (respiratory system) through prolonged or repeated exposure.[10]
Hazardous to the Aquatic Environment (Acute)	1	H400: Very toxic to aquatic life.[9]
Hazardous to the Aquatic Environment (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects.[4][5][7][9]

Signal Word: Danger[4][7][11]

Hazard Pictograms:

- GHS05: Corrosion[7][9]
- GHS07: Exclamation Mark[9]
- GHS09: Environment[7][9]

Safety and Handling

Due to its hazardous nature, strict safety precautions must be observed when handling 1-Dodecanethiol.

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4][7]

- Skin Protection: Wear chemical-resistant gloves (e.g., PVC) and protective clothing to prevent skin contact.[3][7] An apron may also be necessary.[3]
- Respiratory Protection: Use in a well-ventilated area, preferably under a chemical fume hood.[9][12] If ventilation is inadequate or there is a risk of inhalation, an approved respirator with an appropriate filter (e.g., type ABEK) should be worn.[4][7]
- Work should be conducted in a well-ventilated area with local exhaust ventilation.[3][9]
- An eyewash station and safety shower should be readily available.[2]
- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe vapors or mist.[7]
- Wash hands thoroughly after handling.[9][11]
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[7][11]
- Do not eat, drink, or smoke in work areas.[9]

First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stopped, provide artificial respiration. Seek immediate medical attention.[7][13]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[7][13]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[7][13]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[7][13]

Fire and Explosion Hazard Data

1-Dodecanethiol is a combustible liquid.[2]

- Suitable Extinguishing Media: Use dry chemical, foam, carbon dioxide, or water spray.[7][12]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[7]
- Hazardous Combustion Products: Burning may produce toxic gases, including sulfur oxides and carbon oxides.[11]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment.[7]
- Environmental Precautions: Prevent entry into drains and waterways.[9]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.[9]

Toxicological Information

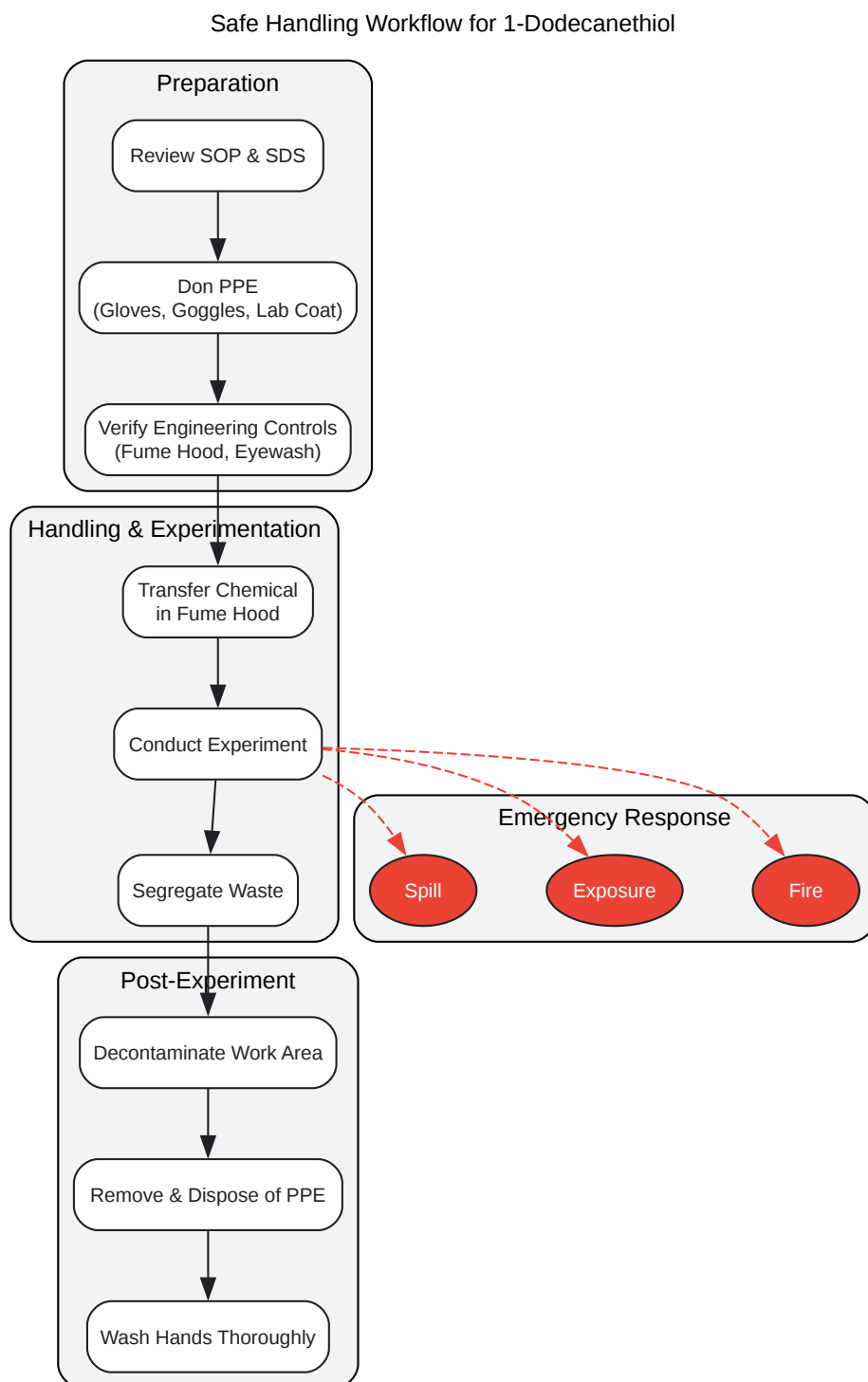
- Acute Toxicity: The oral LD50 in mice is 4225 mg/kg.[1] An oral LD50 in rabbits is reported as >2000 mg/kg.[11]
- Skin Corrosion/Irritation: Causes severe skin burns.[7][9]
- Serious Eye Damage/Irritation: Causes serious eye damage.[9][10]
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.[9][10]

Experimental Protocols and Methodologies

Detailed experimental protocols for specific applications of 1-Dodecanethiol are not readily available in general safety literature. The handling procedures outlined in this guide are based on a synthesis of information from various safety data sheets. Researchers should develop specific standard operating procedures (SOPs) for their experimental setups, incorporating the safety information provided herein.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of 1-Dodecanethiol.



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Caption: Logical workflow for the safe handling of 1-Dodecanethiol.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Dodecanethiol (CAS No. 112-55-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347568#1-docosanethiol-cas-number-and-safety-information]

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